

# Technical Monograph: Vanillylamine Hydrochloride (CAS 7149-10-2)

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-Hydroxy-3-methoxybenzylamine, HCl

Cat. No.: B12362840

[Get Quote](#)

Physical Characteristics, Safety Profiling, and Application Protocols[1][2]

## Part 1: Executive Summary

Vanillylamine Hydrochloride (CAS 7149-10-2) is a critical phenolic alkylamine intermediate, primarily utilized in the pharmaceutical synthesis of vanilloids, including Capsaicin and Nonivamide.[1][2] Structurally characterized by a vanillyl core (4-hydroxy-3-methoxybenzyl) functionalized with an aminomethyl group, it serves as a primary amine building block in reductive amination and amide coupling reactions.[1][2]

This guide provides a rigorous technical analysis of the compound's physicochemical properties, safety protocols, and handling requirements, designed for researchers in medicinal chemistry and drug development.[2]

## Part 2: Chemical Identity & Structural Analysis[1][2]

The compound exists as a hydrochloride salt, which significantly enhances its stability and water solubility compared to the free base (Vanillylamine, CAS 1196-92-5).[1][2]

**Table 1: Nomenclature and Identifiers**

| Parameter         | Technical Detail                                                                                                                                                             |
|-------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| CAS Number        | 7149-10-2                                                                                                                                                                    |
| IUPAC Name        | 4-(Aminomethyl)-2-methoxyphenol hydrochloride                                                                                                                                |
| Common Synonyms   | Vanillylamine HCl; 4-Hydroxy-3-methoxybenzylamine HCl                                                                                                                        |
| Molecular Formula | C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> · HCl |
| Molecular Weight  | 189.64 g/mol                                                                                                                                                                 |
| SMILES            | <chem>COC1=C(O)C=CC(CN)=C1.Cl</chem>                                                                                                                                         |
| InChI Key         | PUDMGOSXPCMUJZ-UHFFFAOYSA-N                                                                                                                                                  |

## Part 3: Physicochemical Profile[\[1\]](#)[\[2\]](#)[\[4\]](#)

Understanding the physical state of Vanillylamine HCl is vital for optimizing reaction conditions, particularly in biphasic synthesis or purification steps.[\[2\]](#)

## Table 2: Physical Properties

| Property             | Value / Range                                                                        | Contextual Note                                              |
|----------------------|--------------------------------------------------------------------------------------|--------------------------------------------------------------|
| Appearance           | White to off-white crystalline powder                                                | Discoloration (yellowing) indicates oxidation.[1][2]         |
| Melting Point        | 219–221 °C (dec.)                                                                    | Decomposes upon melting; avoid overheating during drying.[2] |
| Solubility (Water)   | High                                                                                 | Due to ionic HCl salt character.[2]                          |
| Solubility (Organic) | Soluble in DMSO, Methanol; Sparingly soluble in non-polar solvents (Hexane, DCM).[2] | Use polar protic solvents for recrystallization.[2]          |
| Hygroscopicity       | Low to Moderate                                                                      | Store in desiccated conditions to prevent clumping.[2]       |
| pH (Aqueous)         | Acidic (~pH 4–5 in 1% soln)                                                          | Dissociation of HCl salt.[2]                                 |

## Expert Insight: Solubility & Free Base Liberation

While the hydrochloride salt is stable, many nucleophilic substitution reactions require the free base.[2]

- Protocol: To liberate the free base in situ, treat the HCl salt with an equimolar amount of a tertiary amine (e.g., Triethylamine or DIPEA) in an organic solvent (DCM or DMF) prior to adding the electrophile.[2]
- Caution: The free base is more susceptible to oxidation (turning brown) and should be used immediately upon generation.[2]

## Part 4: Safety, Toxicology, & Hazard Mitigation[1][2]

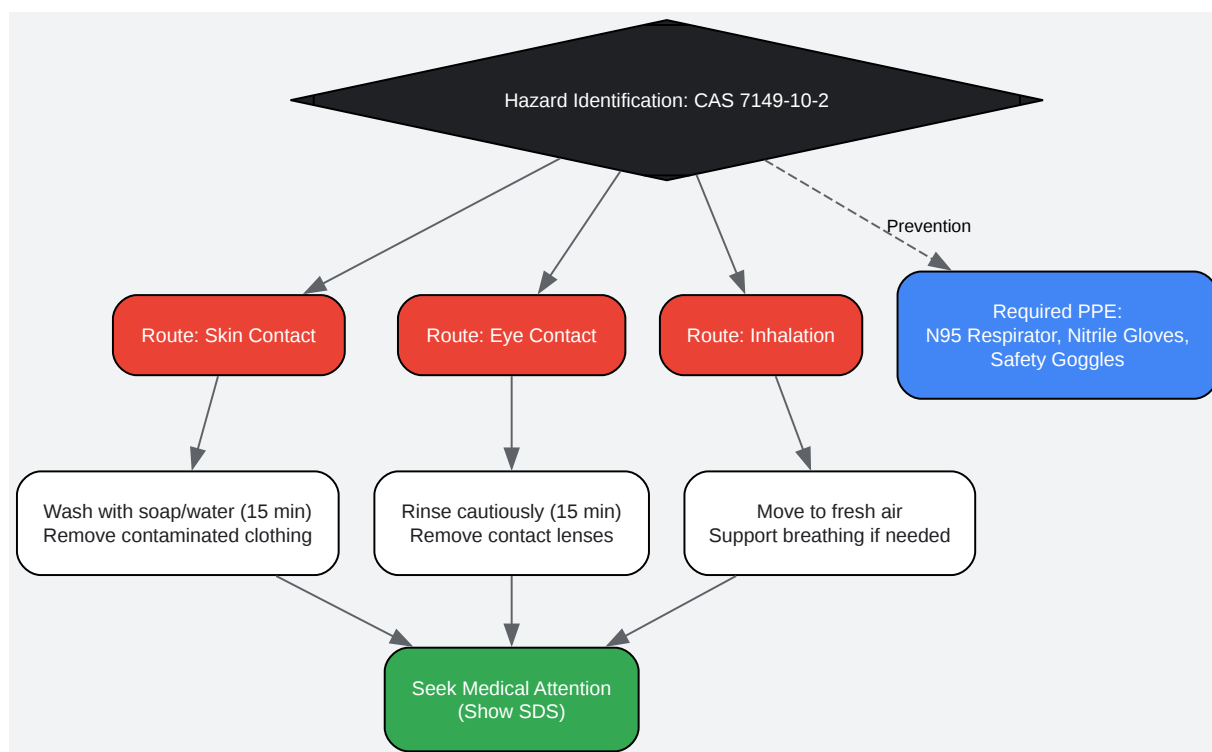
GHS Classification: Warning Vanillylamine HCl is classified as a skin and eye irritant.[2][7][8] It poses specific risks to mucous membranes due to its acidic nature upon hydrolysis and the reactivity of the benzylic amine.[2]

**Table 3: GHS Hazard Statements**

| Code | Hazard Statement                 | Severity               |
|------|----------------------------------|------------------------|
| H315 | Causes skin irritation           | Moderate               |
| H319 | Causes serious eye irritation    | High                   |
| H335 | May cause respiratory irritation | Moderate (Dust hazard) |

## Safety Decision Tree (DOT Visualization)

The following diagram outlines the critical decision logic for exposure response and handling precautions.



[Click to download full resolution via product page](#)

Figure 1: Exposure Response and Prevention Workflow for Vanillylamine HCl.[1][2]

## Part 5: Experimental Protocols (Synthesis & Handling)

### Representative Synthesis Workflow (Reductive Amination)

A common industrial and laboratory route to Vanillylamine HCl involves the reductive amination of Vanillin or the reduction of Vanillin Oxime.[2]

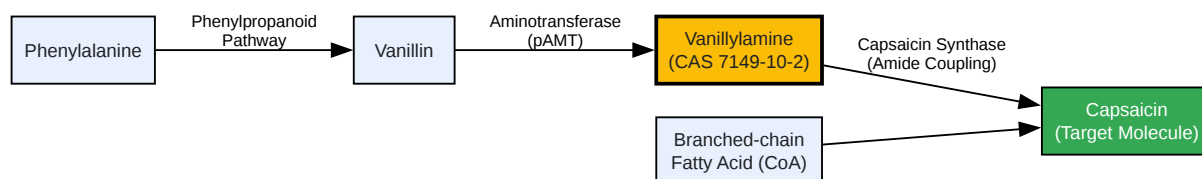
Reaction Scheme: Vanillin Oxime + H<sub>2</sub> (Catalyst) → Vanillylamine → (+ HCl) → Vanillylamine HCl[1][2]

Step-by-Step Protocol:

- Preparation: Dissolve 4-hydroxy-3-methoxybenzaldehyde oxime (1.0 eq) in Ethanol (10 volumes).
- Catalysis: Add Raney Nickel or a composite Al-Zn-Ni catalyst (approx. 10 wt%).[1][2]
- Reduction: Pressurize with Hydrogen (H<sub>2</sub>) or maintain H<sub>2</sub> atmosphere at 40°C for 8 hours under vigorous stirring.
- Filtration: Filter off the catalyst (Pyrophoric hazard: keep wet/inert).[2]
- Salt Formation: Cool the filtrate to 0–5°C. Slowly add concentrated HCl (37%) or HCl in Dioxane until pH reaches ~1.
- Isolation: White crystals will precipitate.[2] Filter and wash with cold ethanol/ether.[2]
- Drying: Vacuum dry at 40°C. Do not exceed 60°C to prevent degradation.[2]

### Biosynthetic Context (Capsaicin Pathway)

Vanillylamine is the immediate precursor to Capsaicinoids.[2] In the plant *Capsicum*, the enzyme Capsaicin Synthase condenses Vanillylamine with a branched-chain fatty acid (e.g., 8-methyl-6-nonenoyl-CoA).[1][2]



[Click to download full resolution via product page](#)

Figure 2: Biosynthetic positioning of Vanillylamine in Capsaicinoid production.[1][2]

## Part 6: Handling, Storage, & Stability[1][2]

To maintain the integrity of CAS 7149-10-2 for analytical or synthetic use, adhere to the following "Self-Validating" storage system:

- Atmosphere Control: Store under Inert Gas (Argon or Nitrogen) if possible.[2] While the HCl salt is stable, exclusion of oxygen prevents slow phenolic oxidation (pinkening/browning).[2]
- Temperature: Room Temperature (15–25°C) is generally acceptable.[2] Long-term reference standards should be kept at 2–8°C.[1][2]
- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress and UV degradation.
- Self-Check: Dissolve a small sample in water.[2] If the solution is clear and colorless, the salt is good.[2] If pink/yellow, recrystallization is required.[2]

## References

- National Center for Biotechnology Information (NCBI). (2025).[2] PubChem Compound Summary for CID 125307470: Phenol, 4-(aminomethyl)-2-methoxy-, hydrochloride.[1][9] Retrieved from [[Link](#)][1][2][9]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CAS 7149-10-2: Phenol, 4-(aminomethyl)-2-methoxy-, hydroch... [cymitquimica.com]
- 2. 4-ヒドロキシ-3-メトキシベンジルアミン 塩酸塩 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 7149-10-2 CAS Manufactory [m.chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. Vanillylamine Hydrochloride | CAS 7149-10-2 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 6. chemscene.com [chemscene.com]
- 7. Phenol, 4-(aminomethyl)-2-methoxy-, hydrochloride (1:1) | C<sub>8</sub>H<sub>12</sub>ClNO<sub>2</sub> | CID 165576 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 香兰素胺 盐酸盐 98% | Sigma-Aldrich [sigmaaldrich.com]
- 9. 4-(Aminomethyl)-2-methoxyphenol Hydrochloride | 7149-10-2 | TCI Deutschland GmbH [tcichemicals.com]
- To cite this document: BenchChem. [Technical Monograph: Vanillylamine Hydrochloride (CAS 7149-10-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12362840/docs#technical-monograph-vanillylamine-hydrochloride-cas-7149-10-2]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)